

An In-depth Technical Guide to the Health and Safety of Ditetradecyl Adipate

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Compound of Interest

Compound Name: Ditetradecyl adipate

Cat. No.: B15345863

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Disclaimer: A comprehensive Safety Data Sheet (SDS) containing detailed health and safety data specifically for **ditetradecyl adipate** (CAS No. 26720-19-4) is not publicly available. The following guide has been compiled using publicly accessible data for **ditetradecyl adipate** and related long-chain dialkyl adipates. Information pertaining to related compounds should be considered for reference purposes only and may not be representative of the specific toxicological properties of **ditetradecyl adipate**.

Chemical Identification and Physical Properties

Ditetradecyl adipate, also known as dimyristyl adipate, is the diester of tetradecanol and adipic acid.^[1] It belongs to the class of long-chain dialkyl adipates.

Table 1: Physicochemical Properties of **Ditetradecyl Adipate** and Related Compounds

Property	Ditetradecyl Adipate	Di(tridecyl) Adipate	Diethyl Adipate
CAS Number	26720-19-4[2]	16958-92-2	141-28-6
Molecular Formula	C34H66O4[1]	C32H62O4	C10H18O4
Molecular Weight	538.9 g/mol [1]	Not specified	202.25 g/mol
Appearance	Not specified	Not specified	Colorless liquid
Melting Point	Not specified	Not specified	-20 °C
Boiling Point	Not specified	Not specified	251 °C
Density	Not specified	Not specified	1.009 g/mL at 25 °C
Synonyms	Dimyristyl adipate, Hexanedioic acid, 1,6-ditetradecyl ester[1]	Adipic acid, ditridecyl ester	Diethyl hexanedioate, Ethyl adipate

Hazard Identification and Classification

Specific GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification for **ditetradecyl adipate** is not available. For many related adipate esters, such as di(tridecyl) adipate, they are not classified as hazardous substances. However, some shorter-chain adipates, like diethyl adipate, may be classified as harmful to aquatic life.

Without specific data, a precautionary approach should be taken when handling **ditetradecyl adipate**, assuming it may pose hazards similar to other chemicals of its class until proven otherwise.

Toxicological Profile (General for Long-Chain Dialkyl Adipates)

To the best of current knowledge, the toxicological properties of **ditetradecyl adipate** have not been thoroughly investigated. The following is a general summary based on data for other adipate esters.

- Acute Toxicity: Long-chain dialkyl adipates generally exhibit low acute toxicity via oral and dermal routes.
- Skin Corrosion/Irritation: Not expected to be a significant skin irritant. Prolonged or repeated contact may cause mild irritation.
- Serious Eye Damage/Irritation: May cause mild, transient eye irritation upon direct contact.
- Respiratory or Skin Sensitization: Not generally considered to be a skin sensitizer.
- Germ Cell Mutagenicity: Adipate esters have generally not shown evidence of mutagenicity in standard assays.
- Carcinogenicity: No components of similar adipate esters at levels greater than or equal to 0.1% are identified as probable, possible or confirmed human carcinogens by IARC, ACGIH, NTP, or OSHA.[3]
- Reproductive Toxicity: Insufficient data available for **ditetradecyl adipate**.

Experimental Protocols

As no specific toxicological studies for **ditetradecyl adipate** were found, a generalized experimental protocol for assessing acute oral toxicity, based on OECD Guideline 420 (Fixed Dose Procedure), is provided below as an example of how such a substance would be evaluated.[4]

Title: Acute Oral Toxicity – Fixed Dose Procedure (based on OECD 420)

Objective: To determine the acute oral toxicity of a test substance, providing information on the hazardous properties and allowing for its classification.

Test Animals: Healthy, young adult rodents (e.g., rats), typically of a single sex (usually females, as they are often slightly more sensitive).

Methodology:

- Sighting Study: A preliminary study is conducted to identify the appropriate starting dose. A single animal is dosed at a specific level (e.g., 300 mg/kg) and observed for signs of toxicity.

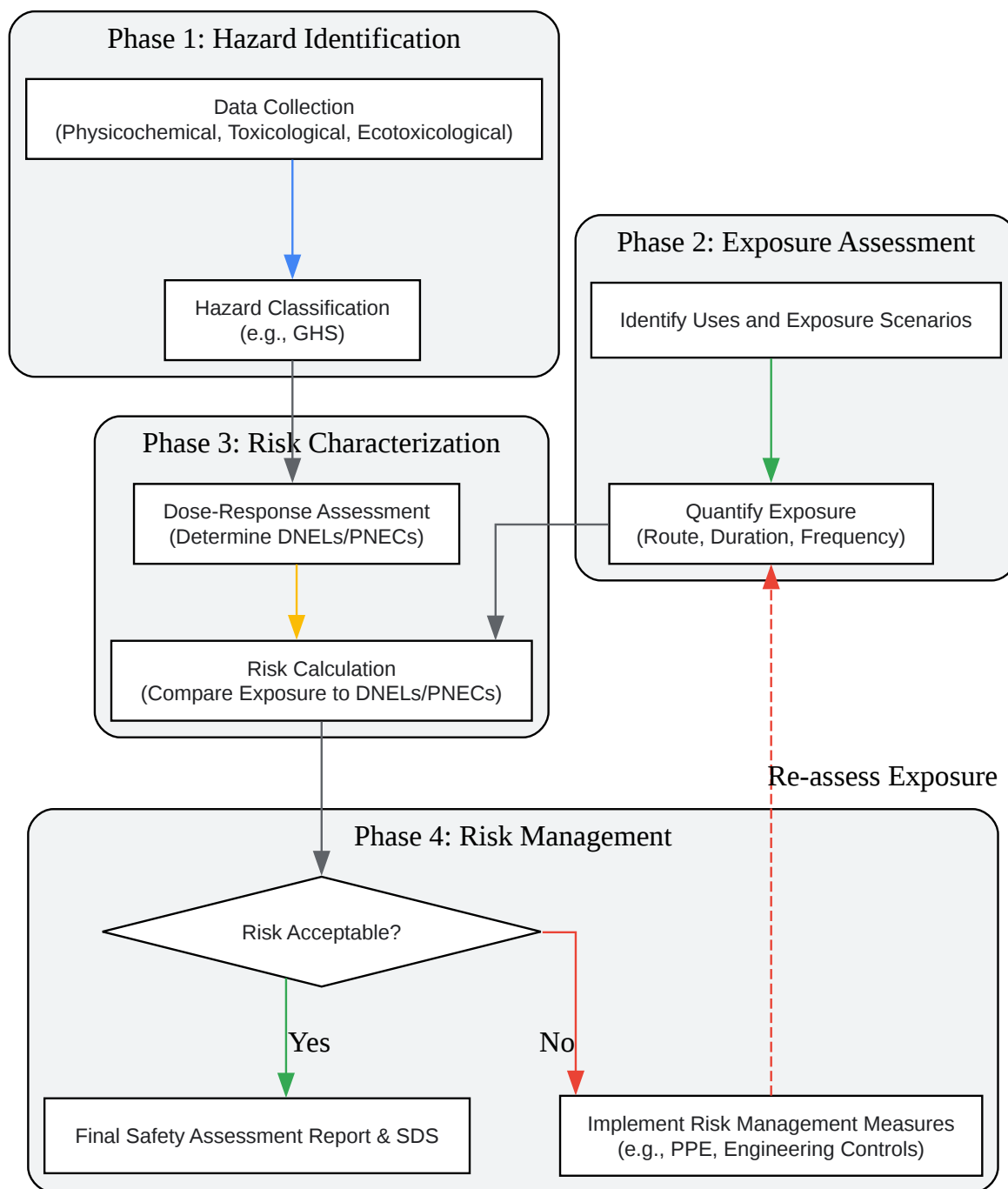
The outcome of this first animal determines the dose for the next animal (either higher or lower).[4]

- **Main Study:** Groups of animals of a single sex are dosed in a stepwise procedure using a set of fixed doses (e.g., 5, 50, 300, 2000 mg/kg).[4]
- **Administration of Substance:** The test substance is administered in a single dose by gavage using a stomach tube or a suitable intubation cannula.
- **Observations:** Animals are observed individually after dosing at least once during the first 30 minutes, periodically during the first 24 hours (with special attention given during the first 4 hours), and daily thereafter, for a total of 14 days.[4]
- **Parameters Measured:** Observations include changes in skin and fur, eyes, and mucous membranes, and also respiratory, circulatory, autonomic, and central nervous systems, and somatomotor activity and behavior pattern. Attention is directed to observations of tremors, convulsions, salivation, diarrhea, lethargy, sleep, and coma. The time of death, if it occurs, is recorded.
- **Body Weight:** Individual animal weights are recorded shortly before the test substance is administered and at least weekly thereafter.
- **Pathology:** At the end of the study, all surviving animals are euthanized and subjected to a gross necropsy.

Data Analysis: The results are used to classify the substance according to the GHS, based on the dose at which evident toxicity or mortality is observed.

Visualization of a Chemical Safety Assessment Workflow

The following diagram illustrates a generalized workflow for assessing the safety of a chemical substance.



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Caption: A generalized workflow for chemical safety assessment.

Handling and Storage Recommendations

Based on the general properties of long-chain esters, the following handling and storage recommendations are provided:

- **Handling:** Use in a well-ventilated area. Avoid contact with eyes, skin, and clothing. Wash thoroughly after handling.
- **Storage:** Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents. Keep containers tightly closed when not in use.

First Aid Measures

The following are general first-aid measures and should be adapted based on the specific circumstances of exposure:

- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if symptoms persist.
- **Skin Contact:** Wash off with soap and plenty of water. Remove contaminated clothing and wash it before reuse. Seek medical attention if irritation develops or persists.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.
- **Ingestion:** Do NOT induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

Conclusion

There is a significant lack of publicly available health and safety data for **ditetradecyl adipate**. While it is a member of the long-chain dialkyl adipate family, which generally exhibits low toxicity, this cannot be assumed for this specific substance. Any work with **ditetradecyl adipate** should be conducted with a high degree of caution, implementing standard industrial hygiene practices. Comprehensive toxicological testing is required to fully characterize its health and safety profile.

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References

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